

physical and chemical profile of 1-Naphthylacetonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Naphthylacetonitrile

Cat. No.: B090670

[Get Quote](#)

An In-depth Technical Guide to **1-Naphthylacetonitrile**

Abstract

1-Naphthylacetonitrile, with the CAS Registry Number 132-75-2, is an aromatic organic compound featuring a naphthalene ring substituted with an acetonitrile group.^{[1][2]} It typically presents as a white to pale yellow solid.^{[1][3]} This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][3]} Its reactivity is primarily centered around the nitrile functional group, which readily participates in nucleophilic addition reactions.^[1] This guide provides a comprehensive overview of the physical and chemical properties, spectroscopic data, synthesis protocols, reactivity, and safety considerations associated with **1-Naphthylacetonitrile**, intended for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

1-Naphthylacetonitrile is characterized by its naphthalene moiety, which imparts aromatic properties.^[1] It is a solid at room temperature with a distinct melting point range.^[3] While its solubility in water is limited, it is soluble in common organic solvents such as chloroform, dichloromethane, methanol, ethanol, and acetone.^{[1][3][4]}

Table 1: Physical and Chemical Properties of **1-Naphthylacetonitrile**

Property	Value	Reference
CAS Number	132-75-2	[2][4][5][6]
Molecular Formula	C ₁₂ H ₉ N	[2][4][5][7][8]
Molecular Weight	167.21 g/mol	[4][5][7][9]
Appearance	White to yellow solid or melt; colorless to pale yellow solid	[1][4][8]
Melting Point	33-35 °C (lit.); 82-84 °C (lit.)	[4][5][7][8]
Boiling Point	191-194 °C at 18 mmHg (lit.); 323.9 °C at 760 mmHg	[4][5][7][8]
Density	1.1 ± 0.1 g/cm ³	[7]
Refractive Index	n _{20/D} 1.6192 (lit.)	[4][5][8]
Flash Point	>230 °F (>110 °C)	[4][8]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[7]
Solubility	Insoluble in water.[4][8] Soluble in organic solvents like ethanol, acetone, chloroform (sparingly), dichloromethane (slightly), and methanol (slightly).	[1][4]
LogP	2.68	[7]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **1-Naphthylacetonitrile**. The following table summarizes the available spectral data.

Table 2: Spectroscopic Data for **1-Naphthylacetonitrile**

Technique	Data Availability
^1H NMR	Available[4][9][10]
^{13}C NMR	Available[9]
Mass Spectrometry (MS)	Available[4][9][11]
Infrared Spectroscopy (IR)	Available[4][9]

Chemical Reactivity and Stability

Stability: **1-Naphthylacetonitrile** is stable under normal temperatures and pressures.[12] It should be stored in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.[12][13]

Reactivity: The compound's reactivity is largely dictated by the nitrile ($-\text{C}\equiv\text{N}$) group.[1]

- **Incompatible Materials:** It is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[12][13]
- **Hazardous Decomposition Products:** Upon combustion or thermal decomposition, it may produce irritating and toxic gases and fumes, including nitrogen oxides, carbon monoxide, and carbon dioxide.[12]
- **Nucleophilic Addition:** The nitrile group is susceptible to nucleophilic addition reactions, which is a key aspect of its utility as a synthetic intermediate.[1] For instance, it can be hydrolyzed under acidic conditions to form 1-naphthylacetic acid or undergo ethanolysis to produce ethyl 1-naphthylacetate.[14]

Synthesis Protocols

The most common method for synthesizing **1-Naphthylacetonitrile** is through the nucleophilic substitution of a 1-naphthylmethyl halide with a cyanide salt.[15]

Experimental Protocol: Synthesis from 1-Chloromethylnaphthalene[4][15]

This protocol describes the synthesis of **1-Naphthylacetonitrile** via the reaction of 1-chloromethylnaphthalene with sodium cyanide.

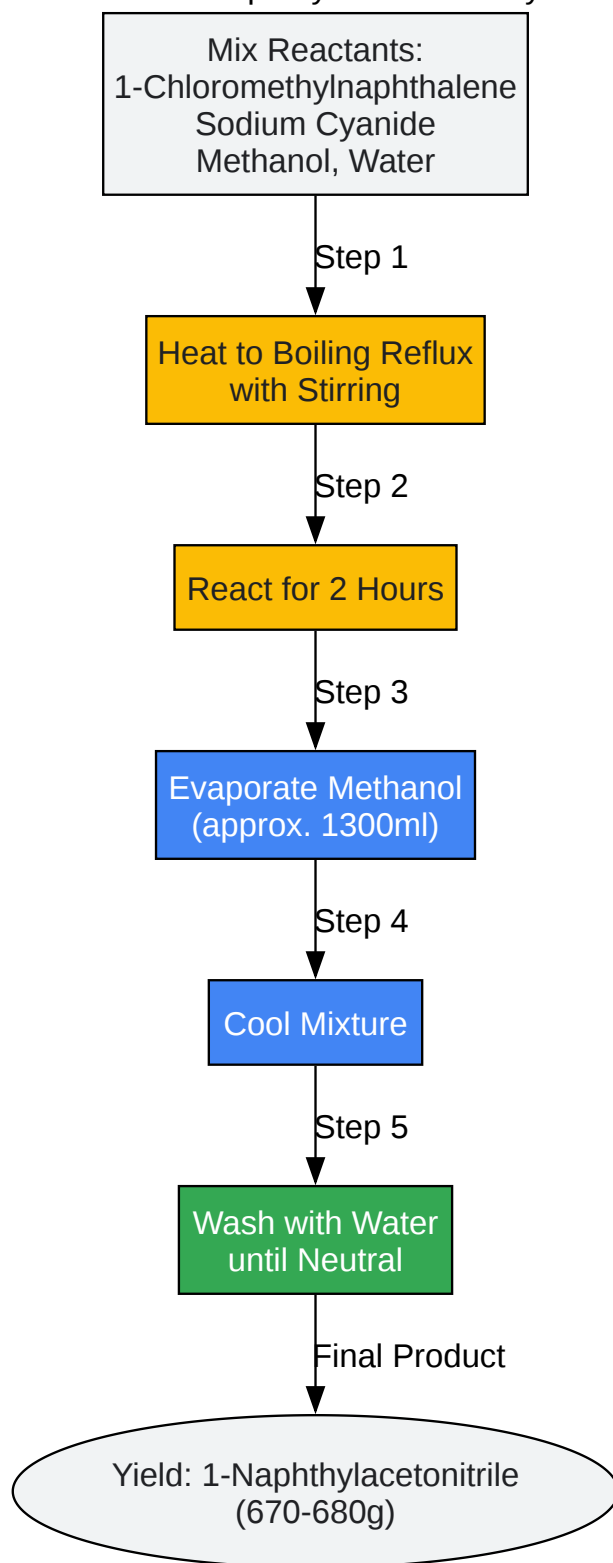
Materials:

- 1-Chloromethylnaphthalene (695g)
- Sodium Cyanide (350g)
- Methanol (1500ml)
- Water (475ml)

Procedure:

- A mixture of 695g of 1-chloromethylnaphthalene, 1500ml of methanol, 475ml of water, and 350g of sodium cyanide is prepared in a suitable reaction vessel.
- The mixture is heated to boiling reflux with constant stirring.
- The reaction is allowed to proceed for 2 hours under these conditions.
- After the reaction is complete, approximately 1300ml of methanol is evaporated from the mixture.
- The mixture is then cooled.
- The resulting product is washed with water until it is neutral.
- This procedure yields 670-680g of **1-Naphthylacetonitrile**.[\[4\]](#)

Workflow for 1-Naphthylacetonitrile Synthesis

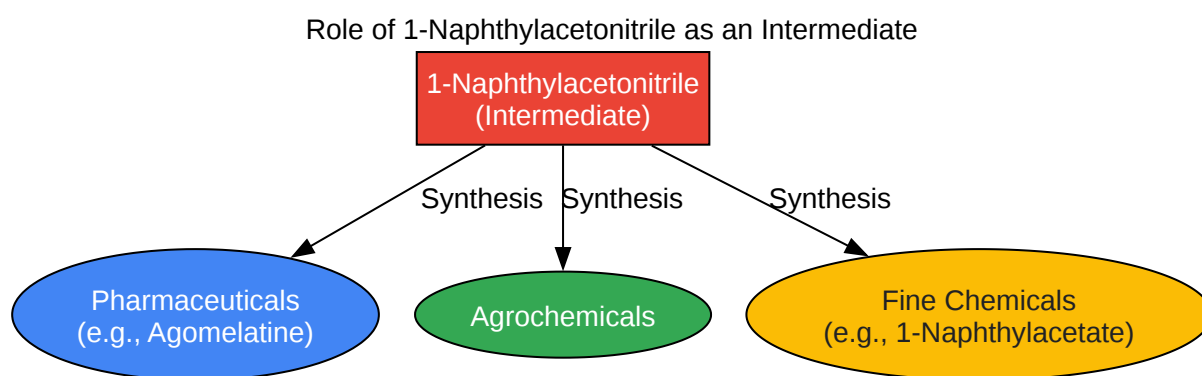
[Click to download full resolution via product page](#)

Caption: A diagram illustrating the synthetic workflow for **1-Naphthylacetonitrile**.

Applications

1-Naphthylacetonitrile is a versatile building block in organic synthesis.[1]

- **Pharmaceutical Intermediate:** Its primary industrial application is as an intermediate in the production of pharmaceuticals.[1][3] A notable example is its use in the synthesis of the antidepressant Agomelatine.[3]
- **Agrochemical Synthesis:** It is also utilized in the manufacturing of various agrochemicals.[1]
- **Chemical Synthesis:** It serves as a precursor for other chemical compounds, such as 1-naphthylacetate and tert-butyl benzoates.[4][16]



[Click to download full resolution via product page](#)

Caption: The role of **1-Naphthylacetonitrile** as a key synthetic intermediate.

Safety and Handling

1-Naphthylacetonitrile is classified as harmful and requires careful handling to avoid exposure.

Table 3: Safety and Handling Information for **1-Naphthylacetonitrile**

Category	Information	Reference
GHS Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled.	
Hazard Codes	Xn (Harmful)	[4]
Risk Statements	R20/21/22: Harmful by inhalation, in contact with skin and if swallowed. R36/37/38: Irritating to eyes, respiratory system and skin.	[8]
Safety Statements	S24/25: Avoid contact with skin and eyes. S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.	[8]
First Aid	Ingestion: Rinse mouth, drink 2-4 cupfuls of milk or water if conscious. Do NOT induce vomiting. Seek medical aid. Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical aid. Skin: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Eyes: Flush eyes with	[12]

	plenty of water for at least 15 minutes. Seek medical aid.	
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing. Use a NIOSH/MSHA-approved respirator if ventilation is inadequate.	[12][13]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.	[4][12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 132-75-2: 1-Naphthaleneacetonitrile | CymitQuimica [cymitquimica.com]
- 2. pschemicals.com [pschemicals.com]
- 3. nbinnco.com [nbinnco.com]
- 4. 1-Naphthylacetonitrile | 132-75-2 [chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. chemwhat.com [chemwhat.com]
- 7. 1-Naphthylacetonitrile | CAS#:7498-57-9 | Chemsrce [chemsrce.com]
- 8. chembk.com [chembk.com]
- 9. 1-Naphthaleneacetonitrile | C₁₂H₉N | CID 8596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 1-Naphthylacetonitrile (132-75-2) ¹H NMR [m.chemicalbook.com]
- 11. 1-Naphthaleneacetonitrile [webbook.nist.gov]

- 12. 1-Naphthyl acetonitrile(132-75-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- 14. Organic Syntheses Procedure [orgsyn.org]
- 15. 1-Naphthylacetonitrile | 132-75-2 | Benchchem [benchchem.com]
- 16. 1-Naphthylacetonitrile CAS#: 132-75-2 [m.chemicalbook.com]
- To cite this document: BenchChem. [physical and chemical profile of 1-Naphthylacetonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090670#physical-and-chemical-profile-of-1-naphthylacetonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com